

# An In-depth Technical Guide to the Chemical Properties of Phenylvinyltrimethoxysilane

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## Compound of Interest

Compound Name: Phenylvinyltrimethoxysilane

Cat. No.: B15293693

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## Abstract

**Phenylvinyltrimethoxysilane** (CAS No. 20151-57-9) is a bifunctional organosilane molecule featuring both a phenyl and a vinyl group attached to a central silicon atom, along with two hydrolyzable methoxy groups. This unique combination of reactive sites makes it a versatile chemical intermediate in the synthesis of a wide array of organic and organosilicon compounds. This technical guide provides a comprehensive overview of the known chemical properties of **Phenylvinyltrimethoxysilane**, including its physical characteristics, reactivity, and spectroscopic signature. The information is intended to support researchers and professionals in its application for novel material development and chemical synthesis.

## Core Chemical Properties

**Phenylvinyltrimethoxysilane** is a colorless liquid under standard conditions. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	20151-57-9	
Molecular Formula	C <sub>10</sub> H <sub>14</sub> O <sub>2</sub> Si	
Molecular Weight	194.3 g/mol	
Boiling Point	227.5 °C at 760 mmHg	
Flash Point	108.6 °C	
Refractive Index	n <sub>20/D</sub> 1.486 (Predicted)	
Melting Point	Not available	
Density	Not available	

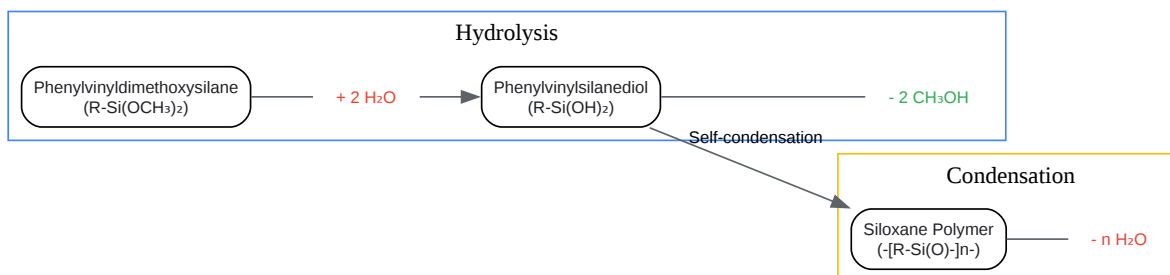
## Reactivity and Chemical Behavior

The reactivity of **Phenylvinyl dimethoxysilane** is primarily governed by the presence of the vinyl and methoxy functional groups attached to the silicon atom.

## Hydrolysis

The methoxy groups (-OCH<sub>3</sub>) of **Phenylvinyl dimethoxysilane** are susceptible to hydrolysis in the presence of water. This reaction, often catalyzed by acids or bases, leads to the formation of silanol intermediates (Si-OH) and the release of methanol. The resulting silanols are highly reactive and can undergo self-condensation to form siloxane oligomers and polymers.

The generalized hydrolysis and condensation pathway can be visualized as follows:



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Caption: Hydrolysis and condensation of **Phenylvinyltrimethoxysilane**.

A general experimental protocol for the hydrolysis of methoxysilanes, which can be adapted for **Phenylvinyltrimethoxysilane**, involves the controlled addition of water to a solution of the silane in a suitable solvent, often with a catalyst.

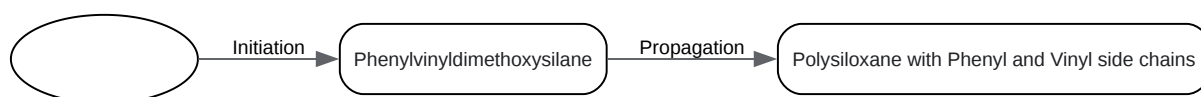
#### Experimental Protocol: General Hydrolysis of Methoxysilanes

- Materials: **Phenylvinyltrimethoxysilane**, a suitable solvent (e.g., toluene, THF), deionized water, and an acid or base catalyst (e.g., HCl, NH<sub>4</sub>OH).
- Procedure: a. Dissolve **Phenylvinyltrimethoxysilane** in the chosen solvent in a reaction vessel equipped with a stirrer and a dropping funnel. b. Prepare a solution of deionized water, which may contain the catalyst. c. Slowly add the water solution to the silane solution with vigorous stirring. The reaction can be exothermic, so the addition rate should be controlled to maintain the desired reaction temperature. d. After the addition is complete, continue stirring for a specified period to ensure complete hydrolysis. e. The progress of the reaction can be monitored by techniques such as IR spectroscopy (disappearance of Si-O-CH<sub>3</sub> bands and appearance of Si-OH bands). f. The resulting product can be isolated by removing the solvent and by-products under reduced pressure.

## Polymerization

The vinyl group ( $-\text{CH}=\text{CH}_2$ ) in **Phenylvinyl dimethoxysilane** can undergo polymerization reactions, typically through free-radical or transition-metal-catalyzed mechanisms. This allows for the incorporation of the silane moiety into various polymer backbones, leading to materials with modified properties such as increased thermal stability, hydrophobicity, and refractive index.

The polymerization can be initiated by common free-radical initiators like azobisisobutyronitrile (AIBN) or benzoyl peroxide.



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